

Physical and chemical properties of Lauric acid-¹³C

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Compound of Interest

Compound Name: Lauric acid-¹³C

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An In-depth Technical Guide to Lauric Acid-¹³C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lauric acid-¹³C is a stable isotope-labeled form of lauric acid (dodecanoic acid), a medium-chain saturated fatty acid. In this isotopologue, one or more carbon atoms have been substituted with the non-radioactive, heavy isotope of carbon, ¹³C. This substitution results in a molecule with a higher molecular weight than its natural counterpart, a property that is fundamental to its primary application.

The primary use of **Lauric acid-¹³C** in a research setting is as an internal standard for the precise quantification of unlabeled lauric acid in various biological and chemical matrices using mass spectrometry-based techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2][3][4]} Its identical chemical behavior to the endogenous analyte, combined with its distinct mass, allows for accurate correction of sample loss during preparation and variations in instrument response. Stable isotope-labeled compounds are also utilized as tracers in metabolic flux analysis and other studies investigating metabolic pathways.^{[2][5]}

This guide provides a comprehensive overview of the physical, chemical, and spectral properties of **Lauric acid-¹³C**, along with relevant experimental protocols and applications.

Physical and Chemical Properties

Lauric acid-13C is a solid, white crystalline powder at room temperature.^[6] Its physical and chemical properties are nearly identical to those of natural lauric acid, with the principal difference being its molecular weight.

Property	Value	Source(s)
Molecular Formula	C ₁₁ ¹³ CH ₂₄ O ₂ (for Lauric acid-1- ¹³ C)	^{[4][5][6]}
Molecular Weight	~201.31 g/mol (for single ¹³ C label)	^{[5][7][8][9]}
Appearance	Solid, white crystalline powder	^[10]
Melting Point	44-46 °C	^{[5][6]}
Boiling Point	225 °C at 100 mmHg	^{[5][6]}
Solubility	Soluble in organic solvents such as ethanol, DMSO, and DMF. ^{[4][11]} Sparingly soluble in aqueous buffers. ^[11]	^{[4][11]}
Isotopic Purity	Typically ≥99 atom % ¹³ C	^[6]
Storage Temperature	Room temperature, away from light and moisture. ^[8] For solutions, store at -20°C for up to one month or -80°C for up to six months. ^{[2][12]}	^{[2][8][12]}

Spectral Data

The key analytical distinction of **Lauric acid-13C** lies in its mass spectrum and ¹³C NMR spectrum.

Spectral Data Type	Description	Source(s)
Mass Spectrometry	The molecular ion peak will appear at a higher m/z value than unlabeled lauric acid ($M+n$, where n is the number of ^{13}C atoms). For Lauric acid- $1-^{13}\text{C}$, this shift is $M+1$. ^[6] For Lauric acid- $1,2-^{13}\text{C}_2$, the shift is $M+2$. This mass difference is the basis for its use as an internal standard.	^[6]
^{13}C NMR	The signal for the ^{13}C -labeled carbon atom will be significantly enhanced in intensity. The chemical shifts are generally comparable to the unlabeled compound. For unlabeled lauric acid, characteristic peaks are observed around 180 ppm for the carbonyl carbon and between 14-34 ppm for the alkyl chain carbons.	^[10] ^[13]

Experimental Protocols

The use of **Lauric acid- ^{13}C** as an internal standard is a common practice in quantitative analytical chemistry. Below is a generalized protocol for the quantification of lauric acid in a biological sample, such as plasma, using LC-MS.

Protocol: Quantification of Lauric Acid in Plasma using Lauric Acid- ^{13}C Internal Standard

1. Materials and Reagents:

- Plasma sample
- **Lauric acid-13C** solution (internal standard, IS) of known concentration in ethanol
- Unlabeled Lauric Acid standard for calibration curve
- Protein precipitation solvent (e.g., ice-cold acetonitrile or methanol)
- LC-MS grade solvents (e.g., water with 0.1% formic acid, acetonitrile with 0.1% formic acid)
- Vortex mixer, centrifuge, autosampler vials

2. Sample Preparation:

- Thaw plasma samples on ice.
- In a microcentrifuge tube, add 100 μ L of plasma.
- Spike the sample with a known amount of **Lauric acid-13C** internal standard solution (e.g., 10 μ L of a 10 μ g/mL solution). The amount should be comparable to the expected endogenous lauric acid concentration.
- Vortex briefly to mix.
- To precipitate proteins, add 3-4 volumes of ice-cold acetonitrile (e.g., 400 μ L).
- Vortex vigorously for 1-2 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge the mixture at high speed (e.g., 14,000 rpm) for 10-15 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC): Separation is typically achieved using a C18 reverse-phase column. A gradient elution with mobile phases such as water with 0.1% formic acid (A) and

acetonitrile with 0.1% formic acid (B) is common. The gradient allows for the efficient separation of lauric acid from other matrix components.

- Mass Spectrometry (MS): The mass spectrometer is operated in negative ion mode using electrospray ionization (ESI). Quantification is performed using Multiple Reaction Monitoring (MRM).
 - MRM Transition for Lauric Acid: Monitor the transition of the deprotonated parent ion $[M-H]^-$ to a characteristic product ion. For lauric acid (MW ~200.32), this would be m/z 199.3 → m/z 199.3 (or a specific fragment if fragmentation is induced).
 - MRM Transition for Lauric Acid-1- ^{13}C : Monitor the corresponding transition for the internal standard. For Lauric acid-1- ^{13}C (MW ~201.31), this would be m/z 200.3 → m/z 200.3.

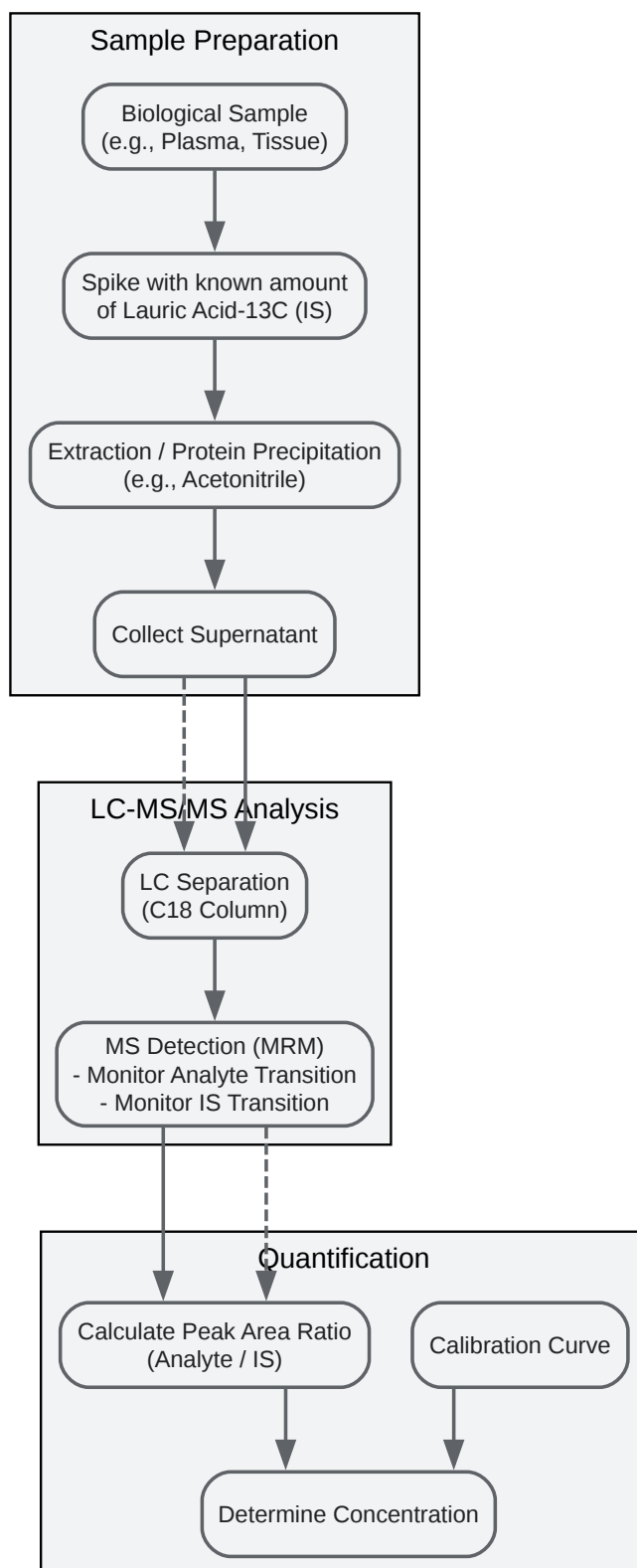
4. Data Analysis and Quantification:

- Integrate the peak areas for both the endogenous lauric acid and the **Lauric acid- ^{13}C** internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Prepare a calibration curve by analyzing a series of known concentrations of unlabeled lauric acid standard (also spiked with the same amount of internal standard) and plotting the peak area ratio against the concentration.
- Determine the concentration of lauric acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Applications and Signaling Pathways

Primary Application: Internal Standard

The most prevalent application of **Lauric acid- ^{13}C** is as an internal standard for quantitative analysis.^{[1][2][4]} Its near-identical chemical and physical properties to the endogenous analyte ensure that it behaves similarly during sample extraction, derivatization, and ionization, thus providing a reliable method for correcting analytical variability.



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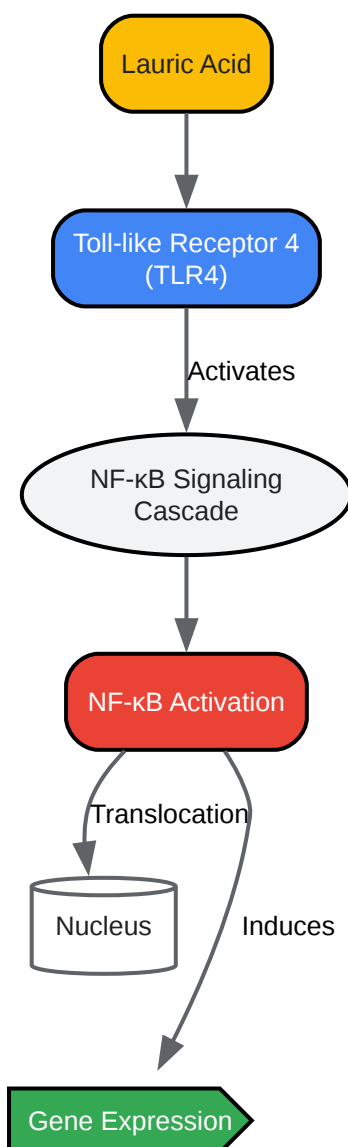
Caption: Workflow for quantification using **Lauric Acid-13C** as an internal standard.

Application in Metabolic Research

As a stable isotope tracer, **Lauric acid-13C** can be used to follow the metabolic fate of lauric acid in biological systems. By introducing the labeled compound, researchers can track its incorporation into downstream metabolites, such as complex lipids, or trace its catabolism through pathways like beta-oxidation. This provides valuable insights into fatty acid metabolism in both healthy and diseased states.

Lauric Acid-Induced Signaling

While **Lauric acid-13C** is primarily a tool for analysis, its unlabeled counterpart, lauric acid, is biologically active. Studies have shown that saturated fatty acids, including lauric acid, can act as signaling molecules. For instance, lauric acid can induce the activation of the transcription factor NF- κ B and the subsequent expression of pro-inflammatory genes like COX-2 and inducible nitric oxide synthase (iNOS) in macrophages, often mediated through Toll-like receptor 4 (TLR4).^{[1][4][11]}



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Caption: Lauric acid-induced NF-κB activation pathway.

Safety and Handling

Lauric acid and its isotopologues are generally considered low-hazard materials. However, standard laboratory safety practices should always be followed.

- Hazard Classification: May cause skin irritation and serious eye damage.^{[7][14][15]}

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (safety glasses or goggles), and a lab coat.[14][16][17]
- Handling: Avoid creating dust.[18] Handle in a well-ventilated area.[16][17] Wash hands thoroughly after handling.[11][14]
- Storage: Store in a cool, dry place in a tightly sealed container.[16][17][18] It is incompatible with strong bases, oxidizing agents, and reducing agents.[14][19][20]
- Disposal: Dispose of in accordance with local, regional, and national regulations.[16][18]

This technical guide provides a foundational understanding of **Lauric acid-13C** for its effective application in a research environment. By leveraging its unique properties, scientists can achieve highly accurate and reliable quantification of lauric acid and explore its metabolic significance.

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References

1. glpbio.com [glpbio.com]
2. medchemexpress.com [medchemexpress.com]
3. medchemexpress.com [medchemexpress.com]
4. caymanchem.com [caymanchem.com]
5. Lauric acid-13C | CAS#:93639-08-8 | Chemsrce [chemsrc.com]
6. Lauric acid-1-13C 13C 99atom 93639-08-8 [sigmaaldrich.com]
7. Lauric acid-12-13C | C12H24O2 | CID 16213334 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. Lauric acid (1- $\hat{A}^1\hat{A}^3C$, 99%) - Cambridge Isotope Laboratories, CLM-1586-1 [isotope.com]
9. Lauric acid-13C Datasheet DC Chemicals [dcchemicals.com]
10. Lauric Acid | C12H24O2 | CID 3893 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 11. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 12. Lauric acid-13C|93639-08-8|COA [dcchemicals.com]
- 13. Lauric acid(143-07-7) 13C NMR spectrum [chemicalbook.com]
- 14. Lauric Acid SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 15. carlroth.com [carlroth.com]
- 16. technopharmchem.com [technopharmchem.com]
- 17. media.laballey.com [media.laballey.com]
- 18. geneseo.edu [geneseo.edu]
- 19. Lauric acid CAS#: 143-07-7 [m.chemicalbook.com]
- 20. Lauric acid | 143-07-7 [chemicalbook.com]
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